

# DosatiLink-1 analytical method validation

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**Compound Focus:** DosatiLink-1

Cat. No.: S12863473

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## What Is DosatiLink-1?

**DosatiLink-1** is a chemical compound identified as an Abelson murine leukemia (ABL) enzyme inhibitor [1]. This type of inhibitor is often investigated in cancer research, particularly for diseases like chronic myeloid leukemia (CML). Here are its basic chemical properties:

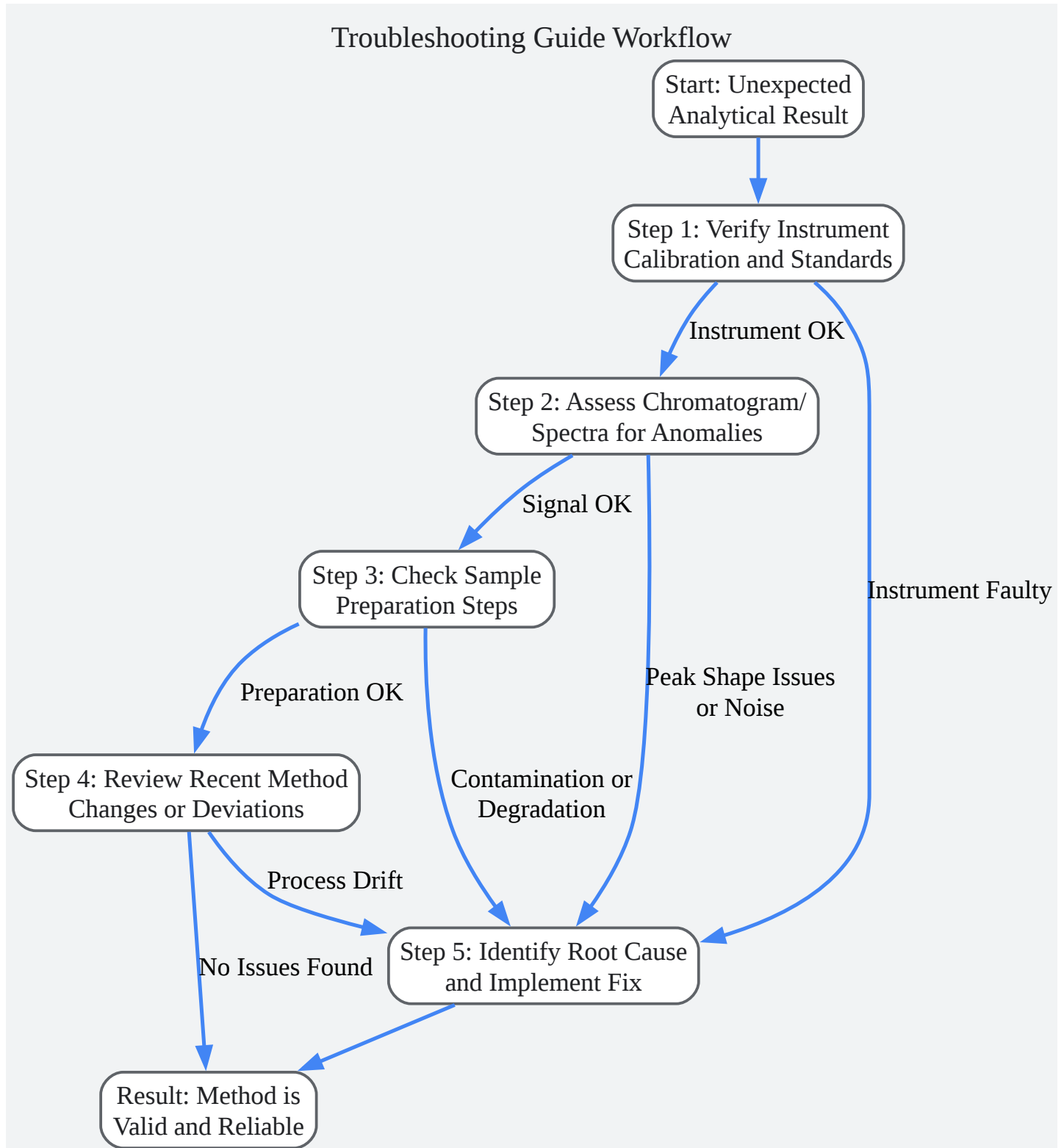
Property	Description
CAS Number	2941512-37-2 [1]
Chemical Formula	$C_{69}H_{93}Cl_2F_2N_{13}O_{17}S$ [1]
Molar Mass	1517.52 g/mol [1]
Bioactivity	ABL enzyme inhibitor [1]
Intended Use	For research purposes only; not for human use [1]

## Validation Parameters and Proactive Guidance

Without specific protocols for **DosatiLink-1**, your validation should follow established scientific guidelines. The table below outlines critical parameters to investigate, drawing from standard practices for analytical method validation.

Validation Parameter	Objective & Consideration for DosatiLink-1
<b>Specificity</b>	Confirm the method distinguishes DosatiLink-1 from impurities, degradants, and matrix components.
<b>Accuracy</b>	Determine the closeness of test results to the true value, often assessed via spike/recovery experiments.
<b>Precision</b>	Evaluate repeatability (same day, same analyst) and intermediate precision (different days, different analysts).
<b>Linearity &amp; Range</b>	Establish a linear relationship between analyte concentration and instrument response across the expected range.
<b>Limit of Detection (LOD) / Quantification (LOQ)</b>	Determine the lowest amount of DosatiLink-1 that can be detected or quantified with acceptable accuracy and precision.
<b>Robustness</b>	Assess the method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH, temperature).

For troubleshooting, a logical workflow helps systematically identify and resolve issues. The diagram below outlines this process.



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## Suggested Next Steps for Your Research

- **Consult the Primary Literature:** The original research on **DosatiLink-1** is referenced in the ACS Medicinal Chemistry Letters paper by Robert B. Kargbo (2023) [1]. This is the most authoritative source to start with.
- **Develop In-House Protocols:** Based on the general validation parameters and the chemical properties of **DosatiLink-1**, your team will likely need to design, optimize, and validate custom analytical methods, such as HPLC or LC-MS/MS protocols.
- **Contact Suppliers:** The source, [peptidedb.com](https://www.peptidedb.com), provides a sales email ([peptidedb@qq.com](mailto:peptidedb@qq.com)) [1]. They may offer technical documents or application notes not available publicly.

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## References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [[peptidedb.com](https://www.peptidedb.com)]

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